

Comparative bio-efficacy of Flonicamid against other insecticides for sucking pests

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Flonicamid: A Comparative Analysis of its Bio-Efficacy Against Sucking Pests

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the bio-efficacy of **Flonicamid** against other commonly used insecticides for the control of sucking pests. The information presented is supported by experimental data from various scientific studies, offering a comprehensive overview for research and development purposes.

Executive Summary

Flonicamid, a pyridinecarboxamide insecticide, demonstrates high efficacy against a wide range of sucking pests, including aphids, whiteflies, jassids (leafhoppers), and thrips.[1][2][3][4] Its unique mode of action as a feeding inhibitor, coupled with its systemic and translaminar properties, provides rapid and residual control.[4] Notably, **Flonicamid** often exhibits superior or comparable performance to other chemical classes, including neonicotinoids and organophosphates, while demonstrating a more favorable profile concerning beneficial insects.

Comparative Bio-Efficacy Data

The following tables summarize the quantitative data from various field and laboratory studies, comparing the efficacy of **Flonicamid** with other insecticides against key sucking pests.



Table 1: Efficacy Against Aphids (Aphis gossypii and other species)

Insecticide	Formulation	Application Rate (g a.i./ha)	Crop	Mean Population Reduction (%) / Pest Incidence	Source(s)
Flonicamid	50 WG	75	Bt-Cotton	Lowest incidence (3.64/3 leaves)	
Flonicamid	50% WG	125	Soybean	96.68 - 97.14% reduction	
Flonicamid	0.015%	-	Tomato	"Very good results"	
Flonicamid	-	-	Tomato	70.62% reduction	
Imidacloprid	0.005%	-	Tomato	"Very good results"	
Dinotefuran	20 SG	-	Bt-Cotton	Promising alternative	
Acetamiprid	20SP	-	Tomato	-	
Thiamethoxa m	25% WG	200	Bt-Cotton	Effective	

Table 2: Efficacy Against Whiteflies (Bemisia tabaci)



Insecticide	Formulation	Application Rate (g a.i./ha)	Crop	Mean Population Reduction (%) / Pest Incidence	Source(s)
Flonicamid	50 WG	75	Bt-Cotton	Lowest incidence (3.29/3 leaves)	
Flonicamid	50% WG	75	Cotton	81.99% reduction	
Flonicamid	50% WG	125	Soybean	93.98% reduction (second year)	
Flonicamid	-	-	Tomato	59.39% reduction	
Imidacloprid	0.005%	-	Tomato	Most effective	
Dinotefuran	20% SG	25	Cotton	79.86% reduction	
Diafenthiuron	50 WP	-	Bt-Cotton	Promising alternative	
Pymetrozine	-	-	Tomato	69.03% reduction	

Table 3: Efficacy Against Jassids (Leafhoppers) (Amrasca biguttula biguttula)



Insecticide	Formulation	Application Rate (g a.i./ha)	Crop	Mean Population Reduction (%) / Pest Incidence	Source(s)
Flonicamid	50 WG	-	Bt-Cotton	Lowest incidence (5.43/3 leaves)	
Flonicamid	50% WG	125	Soybean	100% reduction	
Flonicamid	50% WG	150	Bt-Cotton	Lowest population (3.83/plant)	
Flonicamid	0.015%	-	Tomato	91.14% reduction (5 days after spray)	
Dinotefuran	20 SG	-	Bt-Cotton	Promising alternative	
Thiamethoxa m	25% WG	200	Bt-Cotton	Effective (4.24/plant)	
Spinetoram	11.7 SC	-	Bt-Cotton	Promising alternative	

Table 4: Efficacy Against Thrips



Insecticide	Formulation	Application Rate (g a.i./ha)	Crop	Mean Population Reduction (%) / Pest Incidence	Source(s)
Flonicamid	50 WG	-	Bt-Cotton	Lowest incidence (8.44/3 leaves)	
Flonicamid	-	-	Tomato	65.69% reduction	
Flonicamid	50 WG	-	Bt-Cotton	Significantly superior in minimizing population	
Dinotefuran	20 SG	-	Bt-Cotton	Promising alternative	
Spinetoram	11.7 SC	-	Bt-Cotton	Promising alternative	
Fipronil	5 SC	-	Bt-Cotton	Effective	

Mechanism of Action and Signaling Pathway

Flonicamid possesses a unique mode of action, classifying it in IRAC Group 29. It acts as a feeding inhibitor by disrupting the function of chordotonal organs, which are sensory organs in insects responsible for hearing, balance, and spatial orientation.

Recent studies have elucidated that **Flonicamid** is a pro-insecticide that is metabolized in the insect to 4-trifluoromethylnicotinamide (TFNA-AM). TFNA-AM then inhibits the enzyme nicotinamidase (Naam). This inhibition leads to an accumulation of nicotinamide (NAM) in the chordotonal neurons. The excess NAM is believed to over-activate Transient Receptor Potential Vanilloid (TRPV) channels, leading to a disruption of nerve signals, cessation of





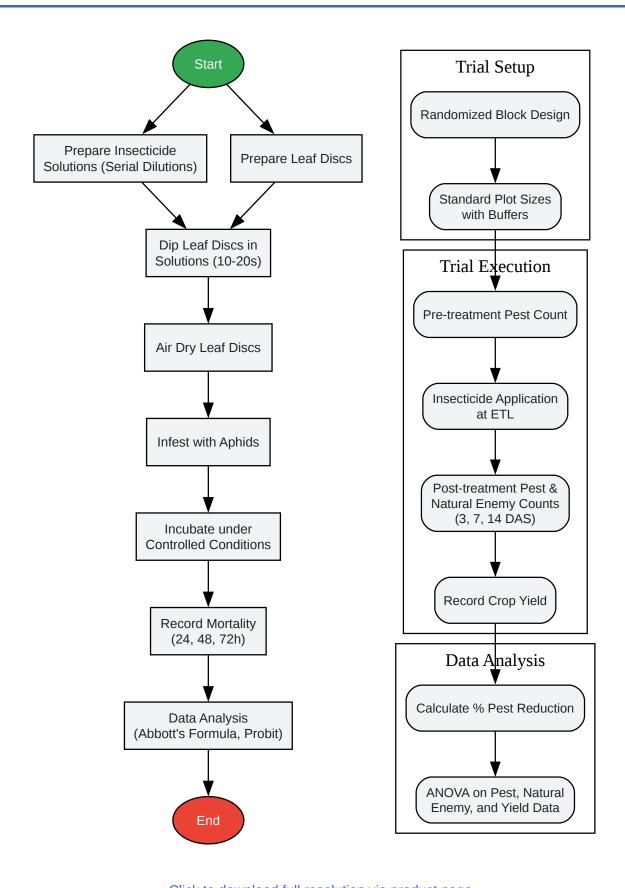


feeding, and ultimately death by starvation. This mode of action is distinct from that of neonicotinoids, which act on nicotinic acetylcholine receptors.









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